4-(2-Aminoethyl)-6-bromopyridin-2-amine SMILES code and InChIKey

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Compound of Interest

Compound Name:	*4-(2-Aminoethyl)-6-bromopyridin-2-amine*
CAS No.:	*1393553-13-3*
Cat. No.:	*B14851212*

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Technical Profile: 4-(2-Aminoethyl)-6-bromopyridin-2-amine[1]

Executive Summary

4-(2-Aminoethyl)-6-bromopyridin-2-amine (CAS: 1393553-13-3) is a highly specialized heterocyclic intermediate utilized primarily in medicinal chemistry.[1] Characterized by a pyridine core functionalized with a primary amine at position 2, a bromine atom at position 6, and an ethylamine side chain at position 4, this molecule serves as a critical scaffold for the development of neuronal Nitric Oxide Synthase (nNOS) inhibitors and various kinase inhibitors.

Its structural uniqueness lies in the orthogonality of its functional groups: the bromine atom allows for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the diamine functionality enables selective amide coupling or reductive amination, making it an ideal "node" for fragment-based drug discovery (FBDD).

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Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7]

The precise identification of this compound is critical for database integration and intellectual property verification.

Core Identifiers

Identifier Type	Value
IUPAC Name	4-(2-aminoethyl)-6-bromopyridin-2-amine
CAS Number	1393553-13-3
Molecular Formula	$C_7H_{10}BrN_3$
Molecular Weight	216.08 g/mol
SMILES (Canonical)	C1=C(C=C(N=C1N)Br)CCN
SMILES (Isomeric)	NCCc1cc(Br)nc(N)c1
InChI String	InChI=1S/C7H10BrN3/c8-6-3-5(1-2-9)4-7(10)11-6/h3-4H,1-2,9H2,(H2,10,11)
InChIKey	ICSHEABTAHHRFX-UHFFFAOYSA-N

Calculated Properties

Data derived from PubChem Computed Descriptors [1].

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Property	Value	Significance
XLogP3	0.6	Indicates moderate hydrophilicity; suitable for CNS penetration.
TPSA	64.9 Å²	Within the ideal range for oral bioavailability (<140 Å²).
H-Bond Donors	2	Facilitates key interactions within enzyme active sites.
H-Bond Acceptors	3	Pyridine nitrogen and amine groups act as acceptors.

Synthetic Strategy & Methodology

Since direct commercial sourcing of this specific intermediate can be sporadic, a robust synthetic route is required. The following protocol is designed to preserve the sensitive C-Br bond while installing the ethylamine chain.

Critical Constraint: Standard catalytic hydrogenation (e.g., H_2/Pd-C) to reduce a nitrile precursor is contraindicated as it will likely result in hydrodehalogenation (cleavage of the C-Br bond).

Recommended Route: The Cyanomethyl Reduction Pathway

This pathway utilizes 2-amino-6-bromo-4-methylpyridine as the starting material. This precursor is widely available and cost-effective.[2]

Step-by-Step Protocol

- Protection (Boc-Anhydride):
  - React 2-amino-6-bromo-4-methylpyridine with Di-tert-butyl dicarbonate (Boc_2O) and DMAP in DCM.
  - Purpose: Protects the 2-amino group to prevent interference during radical bromination.

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- Yield Target: >90%.[3]

- Benzylic Bromination (Wohl-Ziegler):
  - Reagents: NBS (N-Bromosuccinimide), AIBN (catalyst), CCl_4 or Trifluorotoluene (solvent), Reflux.
  - Mechanism:[2][4][5] Radical substitution at the 4-methyl position.
  - Product: 4-(Bromomethyl)-6-bromo-2-(Boc-amino)pyridine.
- Cyanation:
  - Reagents: NaCN or KCN, DMF/Water, RT to 40°C.
  - Action: S_n2 displacement of the benzylic bromide.
  - Product: 4-(Cyanomethyl)-6-bromo-2-(Boc-amino)pyridine.
- Selective Reduction (The Critical Step):
  - Method A (Borane): BH_3·THF complex at 0°C → RT.
  - Method B (Cobalt): $CoCl_2 \cdot 6H_2O$ + $NaBH_4$ in Methanol (in situ formation of cobalt boride).
  - Why: Both methods reduce the nitrile (-CN) to the primary amine ($-CH_2NH_2$) without touching the aryl bromide.
  - Product: 4-(2-Aminoethyl)-6-bromo-2-(Boc-amino)pyridine.
- Global Deprotection:
  - Reagents: TFA/DCM (1:1) or 4M HCl in Dioxane.
  - Final Product:**4-(2-Aminoethyl)-6-bromopyridin-2-amine**.[6]

Synthetic Workflow Diagram

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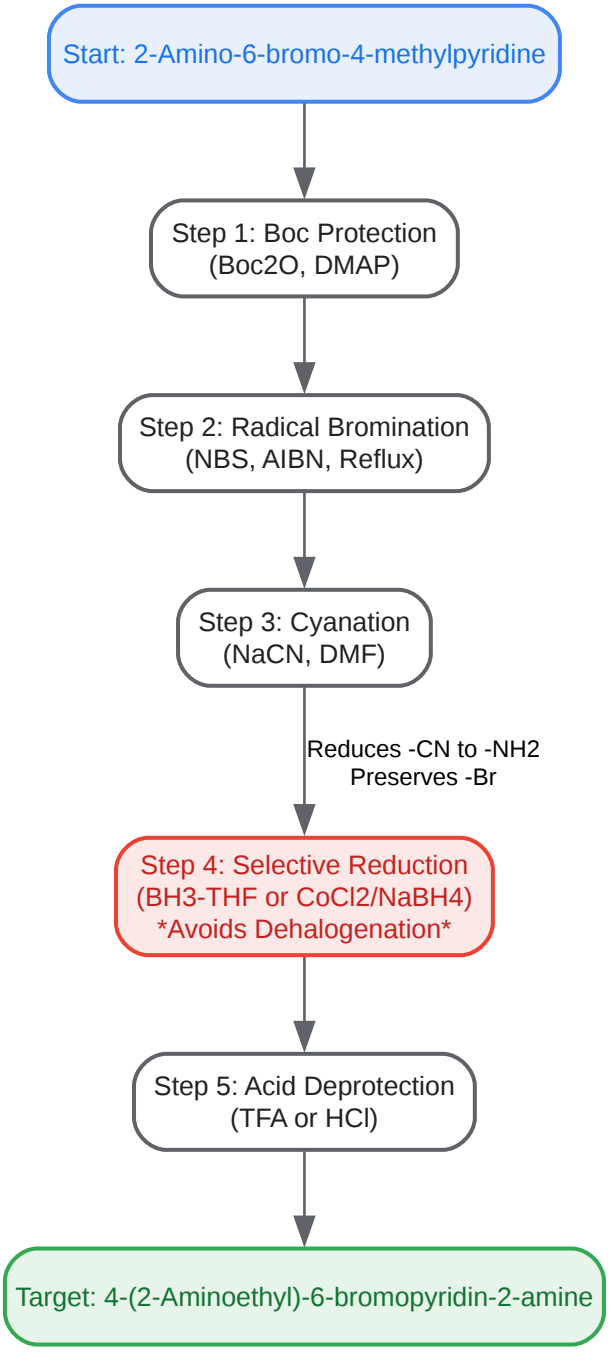

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Figure 1: Retrosynthetic pathway emphasizing the selective reduction of the nitrile group to preserve the aryl bromide.[1][2][7][3][5]

Applications in Drug Discovery[3][6]

nNOS Inhibitor Design

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The 2-aminopyridine motif is a classic pharmacophore for binding to the heme active site of Nitric Oxide Synthase (NOS). The 4-(2-aminoethyl) tail is frequently modified to interact with the substrate access channel, improving selectivity for the neuronal isoform (nNOS) over the endothelial isoform (eNOS).

- Mechanism: The 2-amino group forms a hydrogen bond with a conserved glutamate residue in the NOS active site.
- Utility: The 6-bromo position allows for the attachment of lipophilic tails via Suzuki coupling, which is essential for potency and blood-brain barrier (BBB) permeability.

Fragment-Based Drug Discovery (FBDD)

This molecule is a "Rule of 3" compliant fragment (MW < 300, H-donors ≤ 3, cLogP ≤ 3).

- Vector 1 (C6-Br): Used for growing the molecule into the hydrophobic pocket.
- Vector 2 (C4-Ethylamine): Used for exploring polar interactions or solvent-exposed regions.

Logical Interaction Map

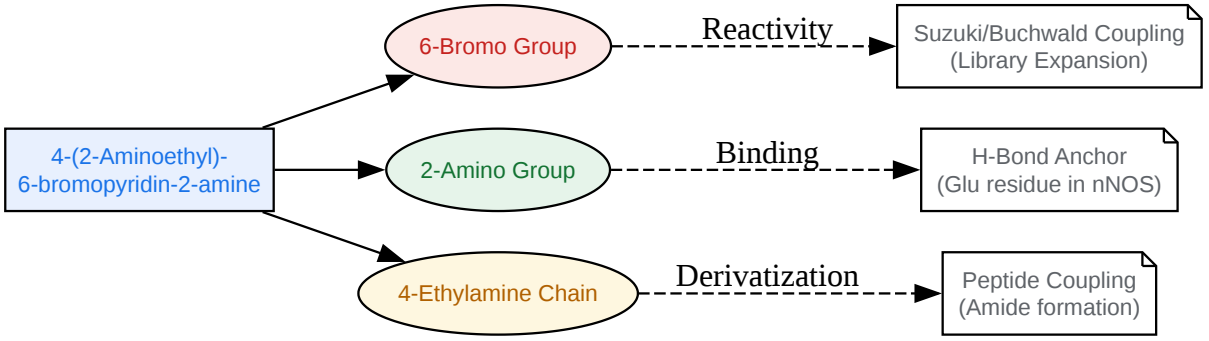

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Figure 2: Functional decomposition of the molecule highlighting its utility in medicinal chemistry campaigns.

Handling and Safety Standards

As with most halogenated aminopyridines, rigorous safety protocols must be observed.

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- Hazard Statements (GHS):
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The free amine is prone to oxidation and carbonate formation upon exposure to air.
- Stability: The C-Br bond is stable under standard acidic/basic workups but labile to organolithiums or zero-valent transition metals (Pd, Ni).

References

- National Center for Biotechnology Information (2026).PubChem Compound Summary for CID 72217069, **4-(2-Aminoethyl)-6-bromopyridin-2-amine**. Retrieved February 12, 2026 from [Link].
- Silverman, R. B. (2004). The Organic Chemistry of Drug Design and Drug Action. Elsevier. (Reference for nNOS inhibitor pharmacophores).

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Sources

- 1. 6-(3-Amino-2-(6-(2-(6-Amino-4-Methylpyridin-2-Yl)ethyl)pyridin-2-Yl)propyl)-4-Methylpyridin-2-Amine | C22H28N6 | CID 73659117 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. 2-Amino-6-bromopyridine synthesis - chemicalbook [chemicalbook.com]

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- 4. CN101704781A - Preparation method of amino pyridine bromide compound - Google Patents [patents.google.com]
- 5. CN115784978B - Method for synthesizing 2-amino-6-bromopyridine - Google Patents [patents.google.com]
- 6. 4-(2-Aminoethyl)-6-bromopyridin-2-amine | C7H10BrN3 | CID 72217069 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2-Amino-6-bromopyridine | C5H5BrN2 | CID 300809 - PubChem [pubchem.ncbi.nlm.nih.gov]
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